

Proper Disposal of Freon-11: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Freon-11

Cat. No.: B1174993

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Freon-11 (Trichlorofluoromethane, CFC-11) is a colorless, volatile liquid with a faint, sweetish odor.^[1] As an ozone-depleting substance, its handling and disposal are strictly regulated to protect public health and the environment.^[1] Researchers, scientists, and drug development professionals must adhere to proper disposal procedures to ensure safety and compliance with federal, state, and local regulations.^[1]

Immediate Safety and Handling

Overexposure to **Freon-11** can cause dizziness, loss of concentration, and at higher levels, central nervous system depression and cardiac arrhythmia.^[1] Vapors can displace air, leading to asphyxiation in confined spaces.^[1] It is crucial to handle **Freon-11** in a well-ventilated area, preferably with local exhaust at filling zones and where leakage is probable.^[1] Always wear recommended personal protective equipment, including eye and skin protection.^[1]

Storage:

- Store in a cool, well-ventilated area with low fire risk.^[1]
- Keep containers tightly closed and properly labeled.^{[1][2]}
- Protect containers from physical damage.^[1]
- Avoid storing in subsurface locations.^[1]

Disposal Plan for Freon-11 and Contaminated Materials

Under no circumstances should **Freon-11** or other hazardous wastes be discharged into the environment.[2] The U.S. Environmental Protection Agency (EPA) regulates the disposal of refrigerants like **Freon-11** under Section 608 of the Clean Air Act (40 CFR Part 82, Subpart F). [1][3]

For Unused or Excess **Freon-11**:

- Do Not Vent: It is illegal to intentionally vent refrigerants into the atmosphere.[4][5]
- Recovery: The primary method for disposal is recovery, followed by recycling or reclamation. [6][7] This must be performed by an EPA-certified technician using certified recovery equipment.[3]
- Hazardous Waste Disposal: Treat the collected **Freon-11** as hazardous waste. It must be disposed of through a licensed hazardous waste disposal contractor.[8]

For Equipment Containing **Freon-11** (e.g., old refrigerators, freezers):

- Certified Technician: A certified refrigeration technician must remove the refrigerant before the equipment is disposed of.[9]
- Documentation: The final person in the disposal chain (e.g., scrap metal recycler) is responsible for ensuring the refrigerant has been recovered and must maintain a signed statement from the person who recovered it.[3]

For Spills and Contaminated Labware:

- Small Spills: For small spills, absorb the material with a chemical spill absorbent. Place the used absorbent into closed, DOT-approved containers for disposal.[1]
- Large Spills: For large spills, pump the material into appropriate containers.[1]
- Cleanup: After visible traces are removed, thoroughly wet vacuum the area. Do not flush into the sewer.[1]

- Contaminated Items: Chemically contaminated labware, such as glassware, pipette tips, and sharps, should be collected in a puncture-proof container and disposed of as hazardous waste.[2] Triple-rinse empty containers and collect the rinsate as chemical waste.[2]

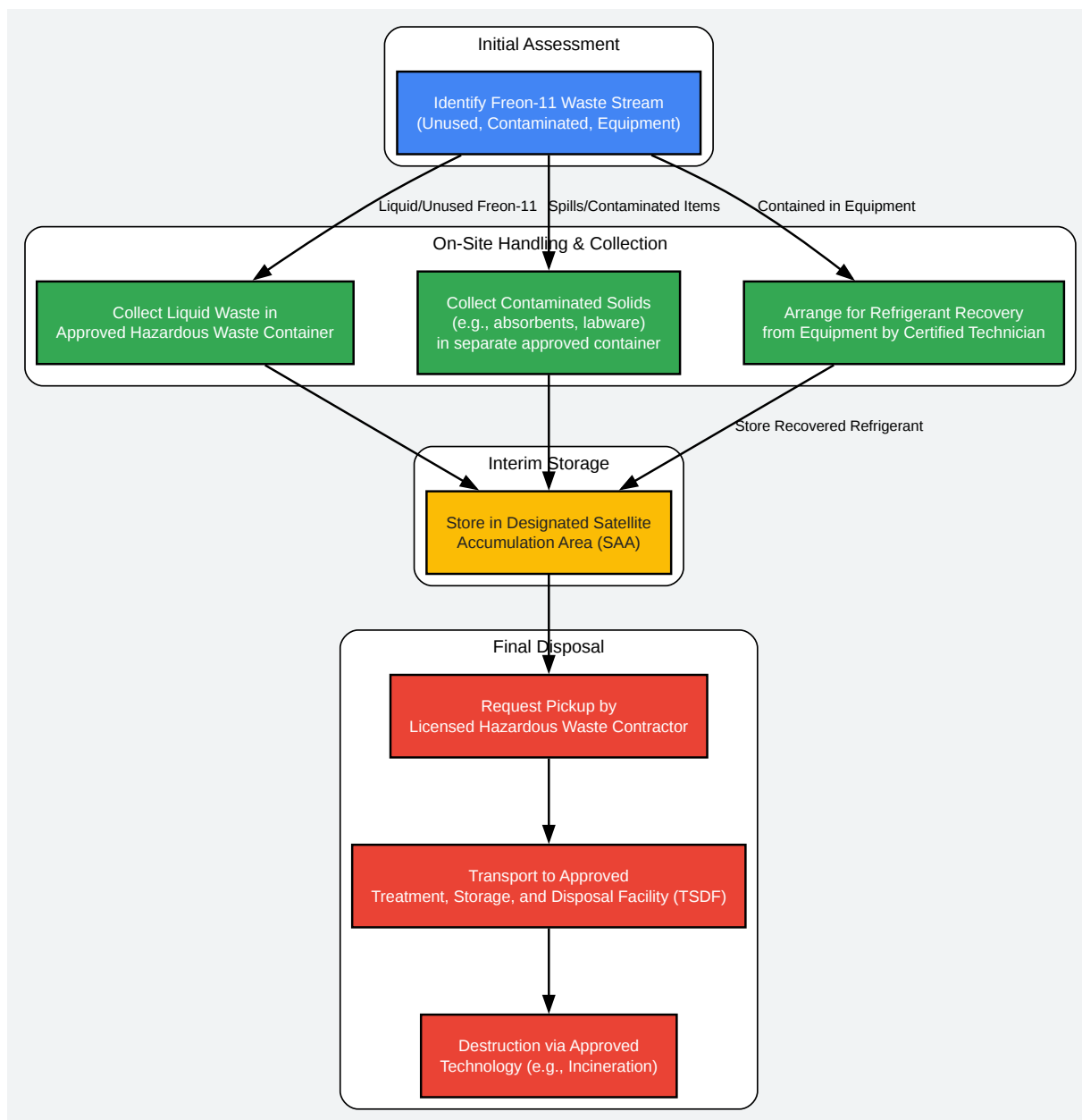
Quantitative Data Summary

Parameter	Value/Information	Source
Reportable Quantity (RQ)	5000 lbs	[1]
Boiling Point	74.5°F	[1]
Decomposition Temperature	>250°C	[1]
Ozone Depleting Potential (ODP)	1	[6]

Experimental Protocols

While specific experimental protocols for the chemical neutralization of **Freon-11** in a laboratory setting are not commonly available due to its stability, the primary and regulated method of disposal is through recovery and subsequent destruction by approved technologies. If you choose to send recovered ODS refrigerant for destruction, the ODS shipment must be sent to a destruction facility which uses one of the following destruction technologies: liquid injection incineration, reactor cracking, gaseous/fume oxidation, rotary kiln incineration, cement kiln, or radio frequency plasma.[4]

Freon-11 Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Freon-11** from a laboratory setting.

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